

# Chemical Identity and Purchasing Information

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## Compound Focus: Eu(fod)3-d30

CAS No.: 56689-47-5

Cat. No.: S3560025

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The table below summarizes the core identifying information and example suppliers for **Eu(fod)3-d30**.

Property	Description
CAS Number	56689-47-5 [1]
Chemical Name	Europium(III)-tris(1,1,1,2,2,3,3-heptafluoro-7,7-dimethyl-4,6-octanedionate)-d30 [1]
Molecular Formula	C <sub>30</sub> H <sub>3</sub> D <sub>30</sub> EuF <sub>21</sub> O <sub>6</sub> [1]
Molecular Weight	1070.69 g/mol [1]
Appearance	Solid (information inferred from non-deuterated analogue) [2]
Key Application	Used as a shift reagent for NMR spectroscopy [1].

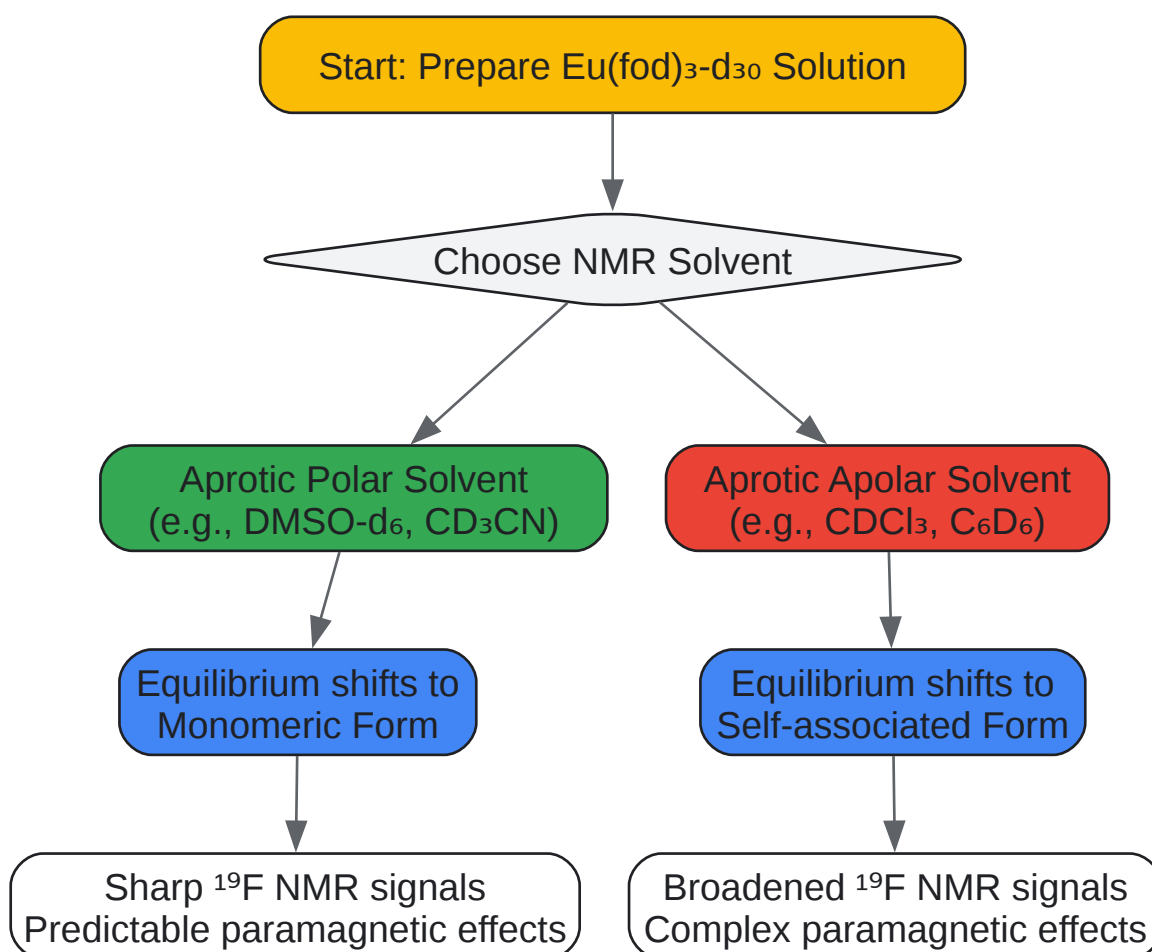
Supplier	Product Description	Packing	Price (as of search date)
American Custom Chemicals Corporation	EU(FOD)3-D30 95.00% [1]	5 mg [1]	\$501.46 [1]

## Important Handling and Structural Considerations

Although a precise protocol is unavailable, the search results highlight critical handling properties and structural behaviors that must be considered during solution preparation.

- **Handling and Solubility:** The non-deuterated form of  $\text{Eu}(\text{fod})_3$  is described as a solid that is **soluble in organic solvents and insoluble in water** [2]. It is also **hygroscopic** and should be **protected from light and stored under nitrogen** [2]. These properties strongly suggest that preparation should be conducted in a dry environment using anhydrous, deuterated organic solvents.
- **Solution Structure and Equilibria:** An NMR study of regular  $\text{Eu}(\text{fod})_3$  reveals that its solution behavior is complex and crucial for its function [3]. The complex can **oligomerize (self-associate) in apolar solvents** but shifts towards a monomeric form in associative solvents like dimethyl sulfoxide (DMSO) or acetonitrile ( $\text{CH}_3\text{CN}$ ) [3]. The **magnitude of the paramagnetic shifts** it induces is directly related to these equilibria [3].

This relationship between solvent choice and complex state can be visualized in the following workflow:



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## References

1. Euroshift-fod- d ( 30 ) for nmr -spectros-c& | 56689-47-5 [chemicalbook.com]
2. EU(FOD)3 | 17631-68-4 [chemicalbook.com]
3. A 1 H, 13 C and 19 F nuclear magnetic resonance study of ... [pubmed.ncbi.nlm.nih.gov]

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